

Application Notes and Protocols for C-178 in Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C-178 is a potent and selective covalent inhibitor of the stimulator of interferon genes (STING) protein in mice. It functions by binding to cysteine 91 (Cys91) of murine STING, thereby preventing its palmitoylation, a critical step in the activation of downstream signaling pathways that lead to the production of type I interferons and other inflammatory cytokines. Notably, **C-178** does not exhibit significant activity against human STING, making it a specific tool for studying the STING signaling pathway in murine models of disease. These application notes provide detailed information on the delivery and dosage of **C-178** for in vivo animal studies, compiled from available research.

Quantitative Data Summary

Currently, publicly available literature, including the foundational study by Haag et al. (2018) in Nature, describes the in vivo use of the closely related compound C-176 in a Trex1-/- mouse model of autoimmune disease. While this provides valuable context, specific dosage and administration frequency for **C-178** in animal models are not explicitly detailed in the primary literature abstracts. However, formulation guidelines from commercial suppliers provide a strong basis for preparing **C-178** for in vivo use. The following table summarizes the available formulation data.



Parameter	Oral Administration	Injectable Administration (Clear Solution)	Injectable Administration (Suspension)
Vehicle	Carboxymethylcellulos e sodium (CMC-Na)	5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH ₂ O	5% DMSO, 95% Corn oil
Concentration	≥ 5 mg/mL	0.200 mg/mL	Not specified
Appearance	Homogeneous suspension	Clear solution	Not specified

Experimental Protocols

Based on the available formulation information and common practices for administering small molecule inhibitors in mice, the following protocols are provided as a starting point for in vivo studies with **C-178**. It is strongly recommended that researchers perform dose-response and toxicity studies to determine the optimal and safe dosage for their specific animal model and experimental endpoint.

Protocol 1: Intraperitoneal (IP) Injection of C-178 Solution

This protocol is adapted from standard procedures for administering small molecule inhibitors to mice and utilizes a common solvent-based vehicle.

Materials:

- C-178 (solid)
- · Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween 80, sterile
- Sterile distilled water (ddH₂O) or saline



- Sterile 1.5 mL microcentrifuge tubes
- Sterile syringes and needles (e.g., 27-30 gauge)

Procedure:

- Preparation of C-178 Stock Solution:
 - Aseptically weigh the desired amount of C-178 powder.
 - Dissolve C-178 in sterile DMSO to create a concentrated stock solution (e.g., 4 mg/mL).
 Ensure complete dissolution.
- Preparation of the Final Injection Vehicle:
 - In a sterile tube, combine the following in the specified order, vortexing gently after each addition:
 - 5% DMSO (from the **C-178** stock solution)
 - 40% PEG300
 - 5% Tween 80
 - 50% sterile ddH₂O or saline
 - \circ For example, to prepare 1 mL of the final vehicle, add 50 μL of the 4 mg/mL **C-178** stock in DMSO to 400 μL of PEG300, 50 μL of Tween 80, and 500 μL of ddH₂O. This will result in a final **C-178** concentration of 0.200 mg/mL.
- Administration:
 - Accurately weigh each mouse to determine the correct injection volume.
 - Administer the C-178 solution via intraperitoneal injection. The injection volume will depend on the desired dosage (mg/kg). For a 20g mouse receiving a 1 mg/kg dose, the injection volume of a 0.200 mg/mL solution would be 100 μL.



Administer a vehicle-only control to a separate cohort of animals.

Protocol 2: Oral Gavage of C-178 Suspension

This protocol is suitable for oral administration of C-178.

Materials:

- C-178 (solid)
- Carboxymethylcellulose sodium (CMC-Na) solution (e.g., 0.5% or 1% w/v in sterile water)
- Sterile tubes
- Oral gavage needles (flexible feeding tubes) appropriate for the size of the animal
- Sterile syringes

Procedure:

- Preparation of C-178 Suspension:
 - Aseptically weigh the desired amount of C-178 powder.
 - In a sterile tube, add the **C-178** powder to the appropriate volume of CMC-Na solution to achieve the desired concentration (e.g., 5 mg/mL).
 - Vortex or sonicate the mixture until a homogeneous suspension is formed. Ensure the suspension is well-mixed immediately before each administration.
- Administration:
 - Accurately weigh each mouse to determine the correct gavage volume.
 - Administer the C-178 suspension directly into the stomach using an appropriate oral gavage needle.
 - Administer a vehicle-only (CMC-Na solution) control to a separate cohort of animals.



Visualizations Signaling Pathway of STING Inhibition by C-178

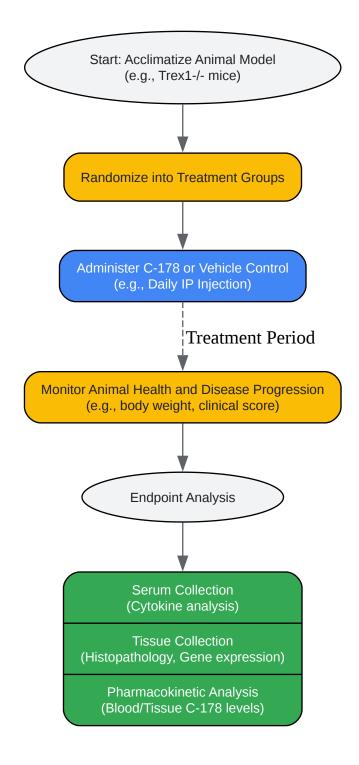


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Caption: C-178 inhibits STING signaling by blocking Cys91 palmitoylation.

Experimental Workflow for In Vivo C-178 Study





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Caption: General workflow for an in vivo study of C-178 efficacy.

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